

An In-depth Technical Guide on the Molecular Target of (R)-GNE-274

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Compound of Interest

Compound Name: (R)-GNE-274

Cat. No.: B10831956

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A Note to the Reader: Initial investigations into the estrogen receptor binding affinity of **(R)-GNE-274** have found no evidence of direct interaction. The scientific literature consistently characterizes **(R)-GNE-274** and its closely related enantiomer, (R)-GNE-140, as potent inhibitors of Lactate Dehydrogenase (LDH), specifically the LDHA and LDHB isoforms. Therefore, this guide will focus on the well-documented activity of this compound as an LDH inhibitor, providing a comprehensive overview of its binding affinity, the experimental protocols used for its characterization, and its mechanism of action in that context.

Executive Summary

(R)-GNE-140 is a highly potent and selective small molecule inhibitor of Lactate Dehydrogenase A (LDHA) and Lactate Dehydrogenase B (LDHB).^{[1][2]} It is the more active enantiomer of the racemic mixture GNE-140.^{[3][4]} By inhibiting LDH, (R)-GNE-140 disrupts the conversion of pyruvate to lactate, a critical step in anaerobic glycolysis. This mechanism has significant implications for cancer therapy, as many tumor cells rely on the Warburg effect—an increased rate of glycolysis followed by lactic acid fermentation—for proliferation and survival.^{[5][6]} This document provides a detailed overview of the quantitative data related to (R)-GNE-140's inhibitory activity, the experimental methods used to determine this activity, and the relevant biological pathways.

Quantitative Inhibitory Activity

The inhibitory potency of (R)-GNE-140 has been quantified through various biochemical and cellular assays. The half-maximal inhibitory concentration (IC₅₀) is a key metric used to assess its efficacy.

Target	IC ₅₀ Value	Assay Type	Reference
LDHA	3 nM	Biochemical Assay	[1] [2]
LDHB	5 nM	Biochemical Assay	[1] [2]
MiaPaca2 Cells	0.48 μ M	Cell Proliferation	MedchemExpress
IDH1-mutant Chondrosarcoma Cells	0.8 μ M	Cell Proliferation	[1] [2]

(R)-GNE-140 is reported to be 18-fold more potent than its (S)-enantiomer.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The following sections detail the methodologies employed to characterize the inhibitory effects of (R)-GNE-140.

Biochemical LDH Inhibition Assay

This assay directly measures the ability of the compound to inhibit the enzymatic activity of purified LDH.

Objective: To determine the IC₅₀ value of (R)-GNE-140 against isolated LDHA and LDHB enzymes.

Principle: LDH catalyzes the interconversion of pyruvate and lactate with the concomitant conversion of NADH and NAD⁺. The rate of this reaction can be monitored by measuring the change in absorbance or fluorescence of NADH.

Protocol Outline:

- **Reagent Preparation:** Purified recombinant human LDHA or LDHB enzyme, NADH, and pyruvate are prepared in a suitable buffer (e.g., phosphate-buffered saline).
- **Compound Dilution:** (R)-GNE-140 is serially diluted to create a range of concentrations for testing.
- **Reaction Initiation:** The enzyme is pre-incubated with the various concentrations of (R)-GNE-140 in a microplate well. The reaction is initiated by adding NADH and pyruvate.
- **Data Acquisition:** The rate of NADH consumption is measured kinetically by monitoring the decrease in absorbance at 340 nm or by a fluorescence-based readout.
- **Data Analysis:** The reaction rates are plotted against the inhibitor concentration. The IC₅₀ value is calculated by fitting the data to a four-parameter logistic curve.

Cellular Proliferation Assay (e.g., CellTiter-Glo®)

This assay assesses the effect of LDH inhibition on the viability and proliferation of cancer cell lines.

Objective: To determine the potency of (R)-GNE-140 in inhibiting the growth of cancer cells.

Protocol Outline:

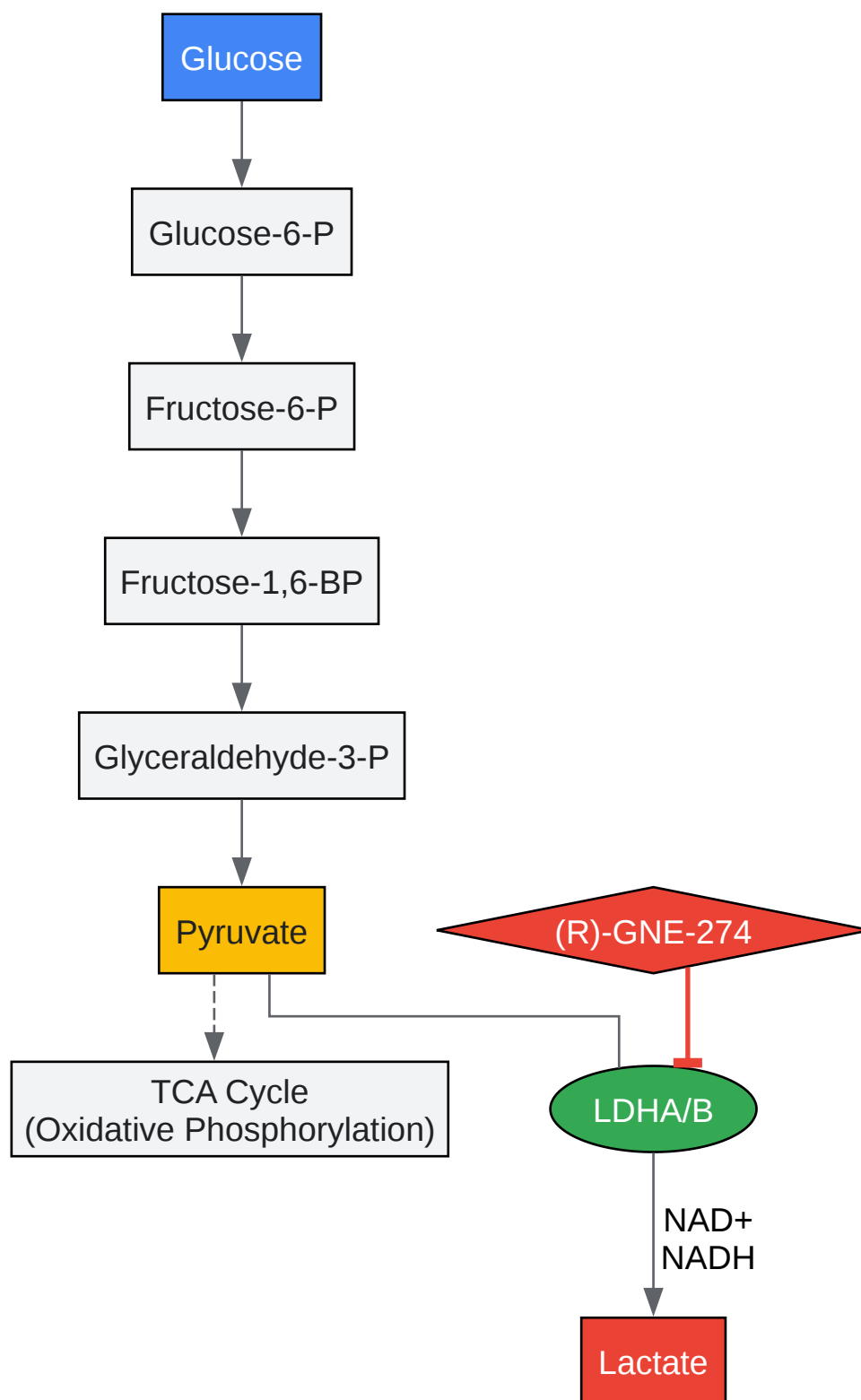
- **Cell Plating:** Cancer cells (e.g., MiaPaca2) are seeded in 384-well plates at an optimal density to ensure they are in the logarithmic growth phase at the end of the assay.^[2]
- **Compound Treatment:** After allowing the cells to adhere overnight, they are treated with a serial dilution of (R)-GNE-140.^[2]
- **Incubation:** The plates are incubated for a set period, typically 72 hours, under standard cell culture conditions.^[2]
- **Viability Assessment:** The CellTiter-Glo® Luminescent Cell Viability Assay reagent is added to the wells. This reagent lyses the cells and generates a luminescent signal proportional to the amount of ATP present, which is an indicator of the number of viable cells.^[2]
- **Data Acquisition:** Luminescence is measured using a plate reader.

- Data Analysis: The luminescent signal is plotted against the compound concentration, and the IC50 value is determined using a four-parameter logistic curve fit.[\[2\]](#)

Visualizations

Signaling Pathway: Inhibition of Glycolysis

The following diagram illustrates the central role of LDH in anaerobic glycolysis and the point of inhibition by **(R)-GNE-274**.

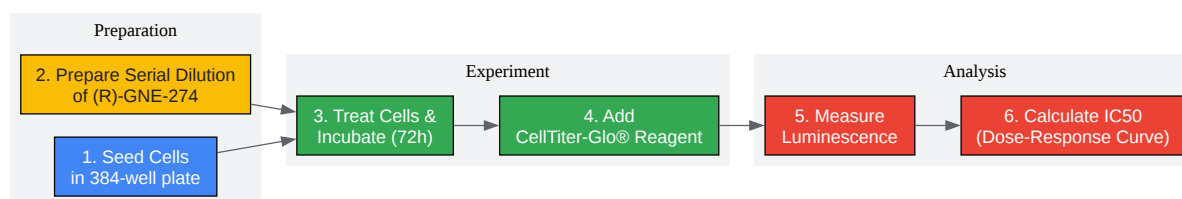


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Caption: Inhibition of Lactate Dehydrogenase (LDH) by **(R)-GNE-274** blocks lactate production.

Experimental Workflow: Cellular Proliferation Assay

This diagram outlines the key steps in determining the cellular potency of **(R)-GNE-274**.



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Caption: Workflow for determining the IC₅₀ of **(R)-GNE-274** in a cell-based assay.

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